

An In-Depth Technical Guide to Mono(2-ethyl-5-hydroxyhexyl) Phthalate-d4

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Compound of Interest

Compound Name: Mono(2-ethyl-5-hydroxyhexyl)
Phthalate-d4

Cat. No.: B126630

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Introduction

Mono(2-ethyl-5-hydroxyhexyl) phthalate-d4 (MEHHP-d4) is the deuterium-labeled form of Mono(2-ethyl-5-hydroxyhexyl) phthalate (MEHHP), a prominent secondary metabolite of the widely used plasticizer, Di(2-ethylhexyl) phthalate (DEHP). Due to the ubiquitous nature of DEHP in various consumer and medical products, there is significant interest in its metabolic fate and potential toxicological effects. MEHHP, being a major oxidative metabolite, serves as a crucial biomarker for assessing human exposure to DEHP. The deuterated standard, MEHHP-d4, is an indispensable tool in analytical methodologies, particularly in mass spectrometry-based techniques, for the accurate quantification of MEHP in biological and environmental matrices. This guide provides a comprehensive overview of the chemical properties, synthesis, metabolic pathways, and analytical methods pertaining to MEHHP-d4.

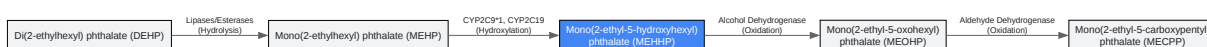
Chemical and Physical Properties

MEHHP-d4 is a stable, isotopically labeled compound that is essential for precise quantification in research and clinical settings. Below is a summary of its key chemical and physical properties.

Property	Value	Reference
Chemical Formula	C ₁₆ H ₁₈ D ₄ O ₅	[1][2]
Molecular Weight	298.37 g/mol	[1][2]
CAS Number	679789-43-6	[1]
Appearance	Colorless to light yellow oil	[2]
Purity (HPLC)	Typically >95%	
Isotopic Enrichment	≥98%	[2]
Solubility	Slightly soluble in chloroform, DMSO, ethyl acetate, and methanol.	
Melting Point	Data not available	
Boiling Point	Data not available	
Storage Conditions	Store at -20°C for long-term stability.	

Metabolic Pathway of Di(2-ethylhexyl) Phthalate (DEHP) to MEHHP

The biotransformation of DEHP in humans is a multi-step process primarily occurring in the liver. The metabolic pathway leading to the formation of MEHHP is a critical route for DEHP detoxification and elimination.



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Caption: Metabolic pathway of DEHP to MEHHP and subsequent metabolites.

Experimental Protocols

Synthesis of Mono(2-ethyl-5-hydroxyhexyl) Phthalate

The synthesis of the non-deuterated analogue, MEHHP, provides a foundational methodology that can be adapted for the synthesis of MEHHP-d4 by utilizing deuterated precursors. The following is a generalized protocol based on established synthetic routes.

Materials:

- Phthalic anhydride
- 2-ethylhexane-1,5-diol (or a deuterated analogue)
- Pyridine (as solvent and catalyst)
- Hydrochloric acid (for workup)
- Ethyl acetate (for extraction)
- Sodium sulfate (for drying)
- Silica gel (for chromatography)

Procedure:

- **Esterification:** In a round-bottom flask, dissolve phthalic anhydride and 2-ethylhexane-1,5-diol in pyridine. The reaction mixture is typically heated under reflux for several hours to facilitate the formation of the monoester.
- **Workup:** After cooling, the reaction mixture is acidified with dilute hydrochloric acid and extracted with ethyl acetate.
- **Purification:** The organic layer is washed with brine, dried over anhydrous sodium sulfate, and concentrated under reduced pressure. The crude product is then purified by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of hexane and ethyl acetate) to isolate the desired Mono(2-ethyl-5-hydroxyhexyl) phthalate.

Note: For the synthesis of MEHHP-d4, a deuterated version of 2-ethylhexane-1,5-diol would be required.

Analytical Methodology: Quantification by LC-MS/MS

The quantification of MEHHP in biological samples is most accurately achieved using liquid chromatography-tandem mass spectrometry (LC-MS/MS) with MEHHP-d4 as an internal standard.

Sample Preparation (Urine):

- **Enzymatic Hydrolysis:** To measure total MEHHP (free and glucuronidated), urine samples are typically treated with β -glucuronidase to deconjugate the metabolites.
- **Solid-Phase Extraction (SPE):** The hydrolyzed sample is then passed through an SPE cartridge to extract and concentrate the phthalate metabolites.
- **Elution and Reconstitution:** The metabolites are eluted from the SPE cartridge with an organic solvent, which is then evaporated to dryness and the residue reconstituted in the mobile phase for LC-MS/MS analysis.

LC-MS/MS Parameters:

Parameter	Typical Conditions
LC Column	C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 µm)
Mobile Phase A	Water with 0.1% formic acid or 10 mM ammonium acetate
Mobile Phase B	Acetonitrile or Methanol with 0.1% formic acid
Gradient	A suitable gradient from a low to high percentage of Mobile Phase B
Flow Rate	0.2 - 0.4 mL/min
Injection Volume	5 - 20 µL
Ionization Mode	Electrospray Ionization (ESI), typically in negative mode
MS/MS Transitions	Precursor and product ion pairs specific for MEHHP and MEHHP-d4 are monitored in Multiple Reaction Monitoring (MRM) mode.

Toxicological Significance

MEHHP is a metabolite of DEHP, a well-known endocrine-disrupting chemical. Exposure to DEHP has been associated with various adverse health effects, particularly on the reproductive system. The presence of MEHHP in biological samples is a direct indicator of DEHP exposure. Research has linked elevated levels of DEHP metabolites, including MEHHP, to altered hormone levels, decreased semen quality, and developmental issues. Therefore, the accurate measurement of MEHHP, facilitated by the use of MEHHP-d4, is crucial for toxicological risk assessment and understanding the impact of DEHP on human health.

Conclusion

Mono(2-ethyl-5-hydroxyhexyl) phthalate-d4 is an essential analytical standard for the precise quantification of the DEHP metabolite, MEHHP. This technical guide provides a summary of its chemical properties, an overview of the metabolic pathway from its parent compound, and generalized protocols for its synthesis and analysis. The use of MEHHP-d4 in

analytical methods is paramount for advancing research into the environmental exposure and toxicological effects of DEHP, thereby aiding in the protection of public health.

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